

An In-depth Technical Guide to the Crystal Structure of Ce-UiO-66

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Compound of Interest

Compound Name: CE-UiO-66

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of Cerium-based UiO-66 (**Ce-UiO-66**), a metal-organic framework (MOF) that has garnered significant attention for its potential applications in catalysis, gas storage, and drug delivery. This document details its crystallographic parameters, synthesis methodologies, and characterization techniques, presenting the information in a manner accessible to researchers and professionals in the chemical and pharmaceutical sciences.

Core Crystal Structure

Ce-UiO-66 is isostructural with its well-studied zirconium analogue, Zr-UiO-66, meaning it possesses the same framework topology. The structure is built upon hexanuclear cerium oxo-clusters, $[\text{Ce}_6\text{O}_4(\text{OH})_4]^{12+}$, which act as the secondary building units (SBUs). These SBUs are interconnected by 1,4-benzenedicarboxylate (BDC) organic linkers, resulting in a highly porous, three-dimensional framework.^[1] The substitution of Zr^{4+} with Ce^{4+} in the metallic cluster forms the basis of **Ce-UiO-66**.^[1]

The overall topology of the framework is face-centered cubic (fcu). This arrangement creates a network of interconnected octahedral and tetrahedral cages, which contribute to the material's

high surface area and porosity. The oxidation state of cerium in the framework is predominantly Ce(IV), a crucial factor for its catalytic and redox properties.[2]

Crystallographic Data

Powder X-ray diffraction (PXRD) is the primary technique used to elucidate the crystal structure of **Ce-UiO-66**. The material exhibits a cubic crystal system with the space group Fm-3m. Due to the larger ionic radius of Ce⁴⁺ (0.97 Å) compared to Zr⁴⁺ (0.84 Å), the lattice parameters of **Ce-UiO-66** are slightly larger than those of Zr-UiO-66.[3] This results in a shift of the diffraction peaks to lower 2θ values in the PXRD pattern.[3][4]

Parameter	Ce-UiO-66 (BDC linker)	Ce-UiO-66 (Fum linker)	Reference
Formula Sum	[Ce ₆ O ₄ (OH) ₄ (BDC) ₆]	[Ce ₆ O ₄ (OH) ₄ (Fum) ₆]	[2]
Crystal System	Cubic	Cubic	
Space Group	Fm-3m	Fm-3m	
a (Å)	~21.534 - 21.621	-	[5]

Note: The exact lattice parameters can vary slightly depending on the synthesis conditions, guest molecules within the pores, and the specific organic linker used.

Experimental Protocols

The synthesis of **Ce-UiO-66** can be achieved through various methods, each influencing the material's crystallinity, particle size, and defect density.

a) Solvothermal/Hydrothermal Synthesis: This is the most common method for producing highly crystalline **Ce-UiO-66**.

- Reagents:
 - Cerium(IV) ammonium nitrate ((NH₄)₂Ce(NO₃)₆) or Cerium nitrate hexahydrate (Ce(NO₃)₃·6H₂O) as the metal precursor.[6][7]
 - 1,4-benzenedicarboxylic acid (H₂BDC or TPA) as the organic linker.[6][7]

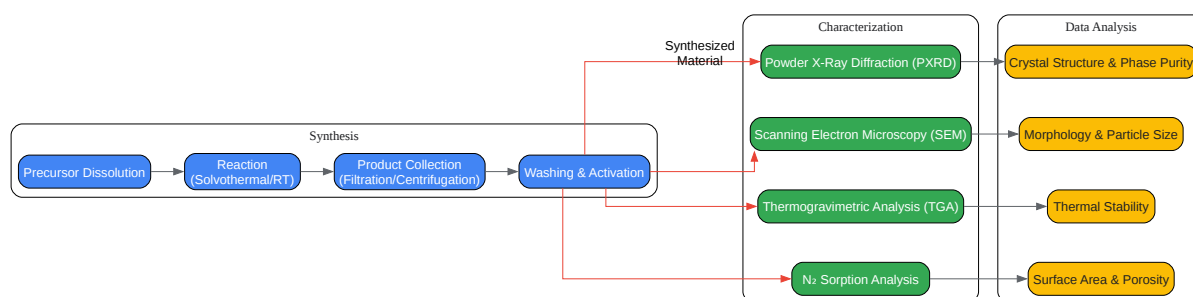
- N,N-dimethylformamide (DMF) or deionized water (DIW) as the solvent.[6][7]
- Modulators such as formic acid or acetic acid can be added to control crystallite size and defect formation.[1]
- Procedure:
 - The metal precursor and organic linker are dissolved in the solvent in a Teflon-lined autoclave.[6]
 - The mixture is heated to a specific temperature (typically between 80°C and 120°C) for a duration ranging from a few hours to several days.[1][6]
 - After cooling to room temperature, the resulting solid product is collected by filtration or centrifugation.
 - The product is washed multiple times with a solvent like DMF and then ethanol to remove unreacted precursors and solvent molecules from the pores.[7][8]
 - Finally, the material is activated by drying under vacuum at an elevated temperature (e.g., 120°C) to remove residual solvent.[6]

b) Room Temperature Synthesis: A greener and more rapid synthesis approach.

- Procedure:
 - Separate solutions of the cerium salt and the deprotonated linker (using a base like ammonia) in water are prepared.[7]
 - The metal salt solution is added to the linker solution under vigorous stirring.[7]
 - A precipitate forms almost instantaneously.
 - The product is collected, washed, and dried in a similar manner to the solvothermal method.[7]

c) Characterization Workflow:

The synthesized material is typically characterized using a suite of analytical techniques to confirm its structure, porosity, and stability.

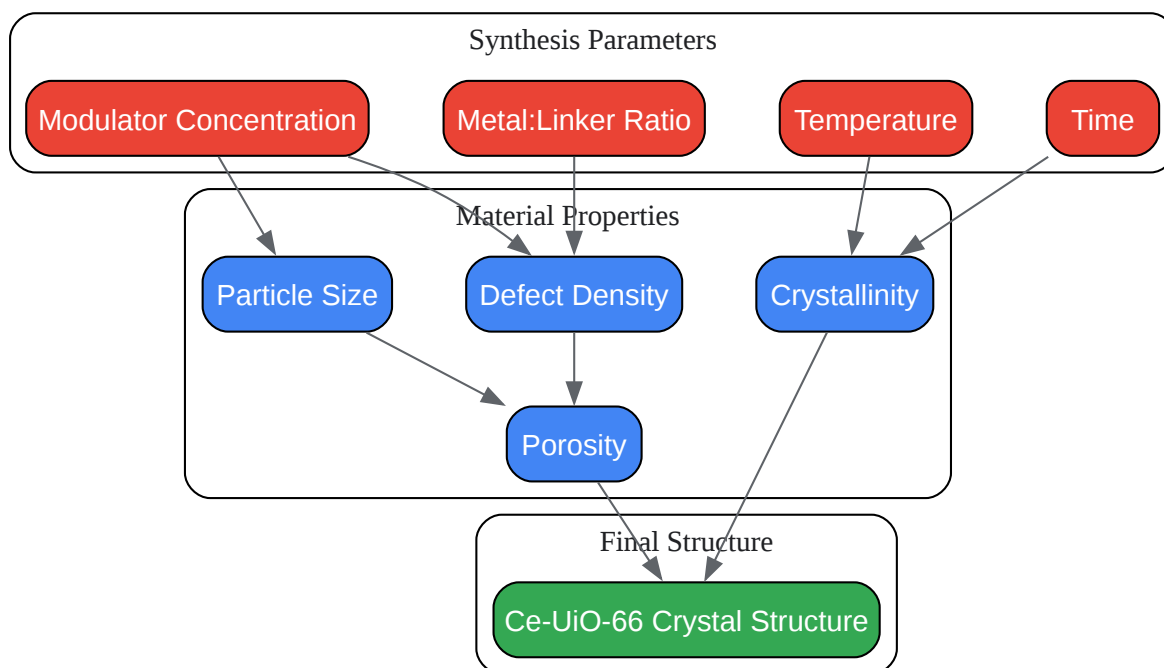


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Caption: Workflow from synthesis to structural analysis of **Ce-UiO-66**.

Signaling Pathways and Logical Relationships

The determination of the **Ce-UiO-66** crystal structure follows a logical progression of synthesis and characterization, as depicted in the workflow diagram above. The synthesis parameters directly influence the resulting material's properties, which are then elucidated through various analytical techniques.



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Caption: Influence of synthesis parameters on **Ce-Uio-66** properties.

This guide provides a foundational understanding of the crystal structure of **Ce-Uio-66**. For professionals in drug development, the tunable porosity and chemical functionality of this MOF offer exciting possibilities for drug encapsulation and controlled release applications. Further research into defect engineering and post-synthetic modification will continue to expand the potential of this versatile material.

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